An In-depth Technical Guide to the Safety and Handling of Fedratinib-d9

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Compound of Interest

Compound Name:	*Fedratinib-d9*
Cat. No.:	*B15623405*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of safety and handling guidelines for **Fedratinib-d9**. It is intended for informational purposes for research, scientific, and drug development professionals. For medical applications, please consult a qualified professional. The information for **Fedratinib-d9** is largely extrapolated from its non-deuterated parent compound, Fedratinib, as specific safety data for the deuterated analog is limited. Always refer to the most current Material Safety Data Sheet (MSDS) provided by the supplier.

Introduction

Fedratinib-d9 is the deuterium-labeled version of Fedratinib, a selective inhibitor of Janus Associated Kinase 2 (JAK2) and FMS-like tyrosine kinase 3 (FLT3).[1] It is primarily utilized as an internal standard in analytical and pharmacokinetic research to enable precise quantification of Fedratinib in biological samples through mass spectrometry and liquid chromatography.[2] While the deuteration is unlikely to alter the fundamental toxicological properties of the molecule, specific safety studies on **Fedratinib-d9** are not extensively published. Therefore, the safety and handling precautions for Fedratinib should be strictly followed when working with **Fedratinib-d9**.

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Chemical and Physical Properties

A summary of the key chemical properties for **Fedratinib-d9** is provided in the table below.

Property	Value
Chemical Name	3-((5-methyl-2-((4-(2-(pyrrolidin-1-yl)ethoxy)phenyl)amino)pyrimidin-4-yl)amino)-N-(2-(methyl-d3)propan-2-yl-1,1,1,3,3,3-d6)benzenesulfonamide[3]
Molecular Formula	C27H27D9N6O3S[4][5]
Molecular Weight	533.73 g/mol [4][5]
CAS Number	2226875-48-3[3][5]

Hazard Identification and GHS Classification

The GHS hazard classification for Fedratinib, which should be applied to **Fedratinib-d9**, is as follows:

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed[6]
Skin corrosion/irritation	2	H315: Causes skin irritation[6]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation[6]
Specific target organ toxicity, single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation[6]
Reproductive toxicity	2	H361d: Suspected of damaging the unborn child[7]
Specific target organ toxicity, repeated exposure	1	H372: Causes damage to organs through prolonged or repeated exposure[7]

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Signal Word: Warning[6]

Pictograms:

First-Aid Measures

In case of exposure to **Fedratinib-d9**, the following first-aid measures should be taken immediately:[8]

Exposure Route	First-Aid Measure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[8]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[8]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[8]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[8]

Handling and Storage

Handling:

- Obtain special instructions before use.[7]
- Do not handle until all safety precautions have been read and understood.[7]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[6]
- Wash hands thoroughly after handling.[6][7]

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- Do not eat, drink, or smoke when using this product.[6][7]
- Use only outdoors or in a well-ventilated area.[6]
- Wear appropriate personal protective equipment (PPE).[7]

Storage:

- Store locked up.[6][7]
- Store in a well-ventilated place. Keep container tightly closed.[6]
- Store at room temperature (≤ 25°C), away from incompatible materials and extreme temperatures.[7]
- For long-term stability, refer to the Certificate of Analysis provided by the supplier. Studies on the parent compound, Fedratinib, have shown stability for at least 401 days at -70°C and 422 days at -20°C in biological matrices.[9]

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **Fedratinib-d9**:

Protection Type	Recommendation
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[8]
Skin Protection	Wear fire/flame resistant and impervious clothing. Use protective gloves.[6][8]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[8]

Accidental Release Measures

In the event of a spill or accidental release, follow these procedures:

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- Personal Precautions: Avoid dust formation and contact with skin and eyes. Use personal protective equipment. Ensure adequate ventilation and remove all sources of ignition. Evacuate personnel to safe areas.[8]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[8]
- Methods for Cleaning Up: Collect and arrange for disposal. Keep in suitable, closed containers for disposal. Use spark-proof tools and explosion-proof equipment.[8] Decontaminate the area twice with an appropriate solvent.[7]

Toxicological Information and Dose Adjustments for Fedratinib

While specific toxicological data for **Fedratinib-d9** is not available, the parent compound, Fedratinib, has undergone extensive clinical evaluation. The following tables summarize dose adjustments based on observed toxicities in clinical trials.

Dose Reductions for Hematologic Adverse Reactions:

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Adverse Reaction	Severity	Recommended Action
Thrombocytopenia	Platelets 25 - 49 x 10^9/L with active bleeding	Hold dose. Restart at a reduced dose level.[10]
Grade 4 Thrombocytopenia or Grade 3 with active bleeding	Interrupt dose until resolved to Grade 2 or lower. Restart at 100 mg daily below the last given dose.[11]	
Neutropenia	ANC < 0.5 x 10^9/L	Hold dose. Restart at a reduced dose level. Consider G-CSFs.[10]
Grade 4 Neutropenia	Interrupt dose until resolved to Grade 2 or lower. Restart at 100 mg daily below the last given dose.[11]	
Anemia	Hgb < 80 g/L or transfusion indicated	Hold dose. Restart at a reduced dose level.[10]

Dose Reductions for Non-Hematologic Adverse Reactions:

Adverse Reaction	Severity	Recommended Action
Nausea, Vomiting, or Diarrhea	Grade ≥ 3 not responding to supportive measures within 48 hours	Hold dose. Restart at a reduced dose level.[10]
Increased ALT, AST, or Bilirubin	Grade 3 or 4	Hold dose. Restart at a reduced dose level.[10] If re-occurrence of Grade 3 or higher, discontinue treatment.[11]
Other Non-hematologic Toxicities	Grade 3 or higher	Interrupt dose until resolved to Grade 1 or lower. Restart at 100 mg daily below the last given dose.[11]

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Experimental Protocols and Workflows

Specific experimental protocols for the safety assessment of **Fedratinib-d9** are not publicly available. The safety data for Fedratinib is derived from a series of preclinical and clinical trials (e.g., JAKARTA and JAKARTA2 studies).[12] These studies involve standard methodologies for assessing drug safety and efficacy in animal models and human subjects.

General Laboratory Handling Workflow for **Fedratinib-d9**

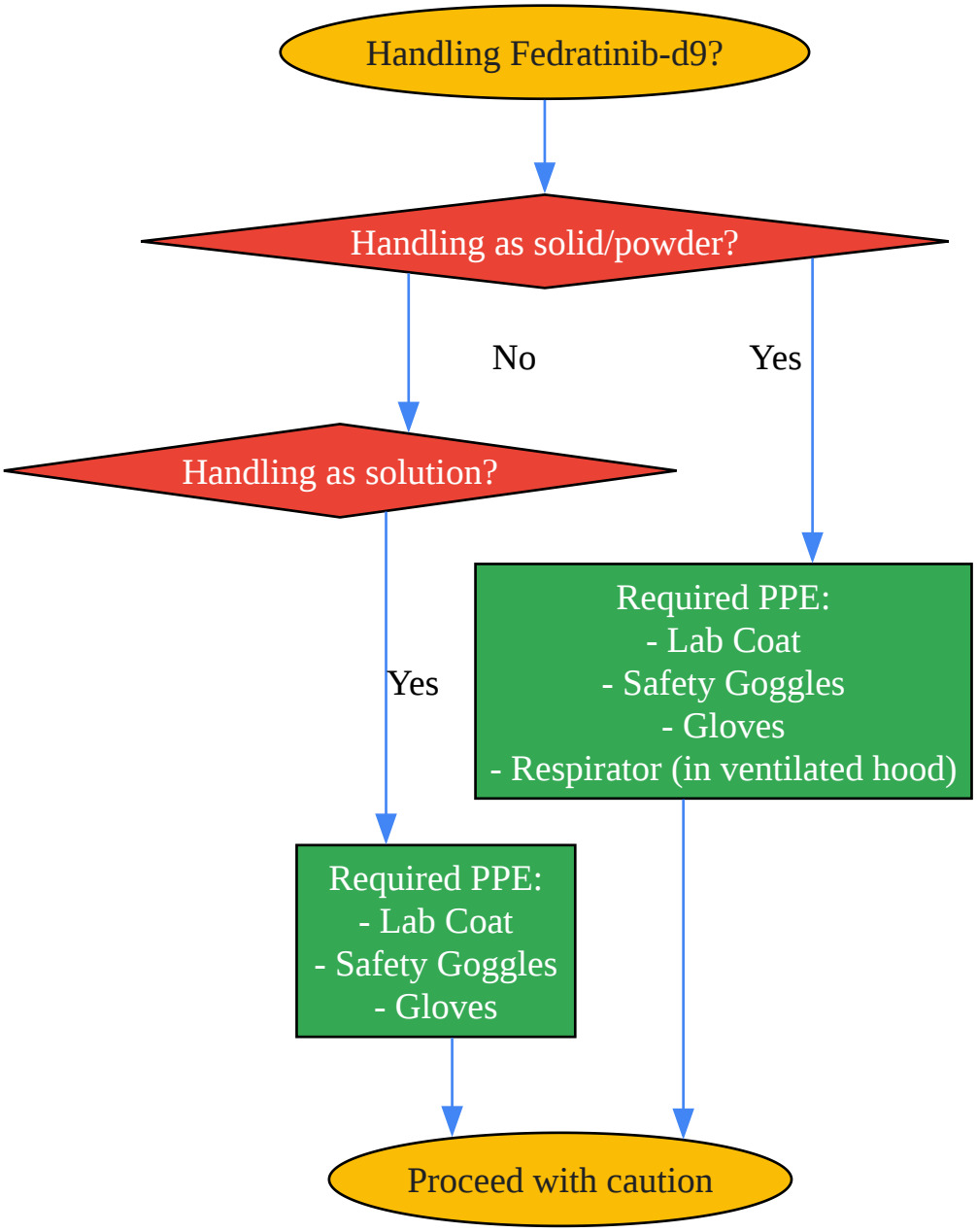


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Caption: General laboratory workflow for handling **Fedratinib-d9**.

Personal Protective Equipment (PPE) Decision Tree

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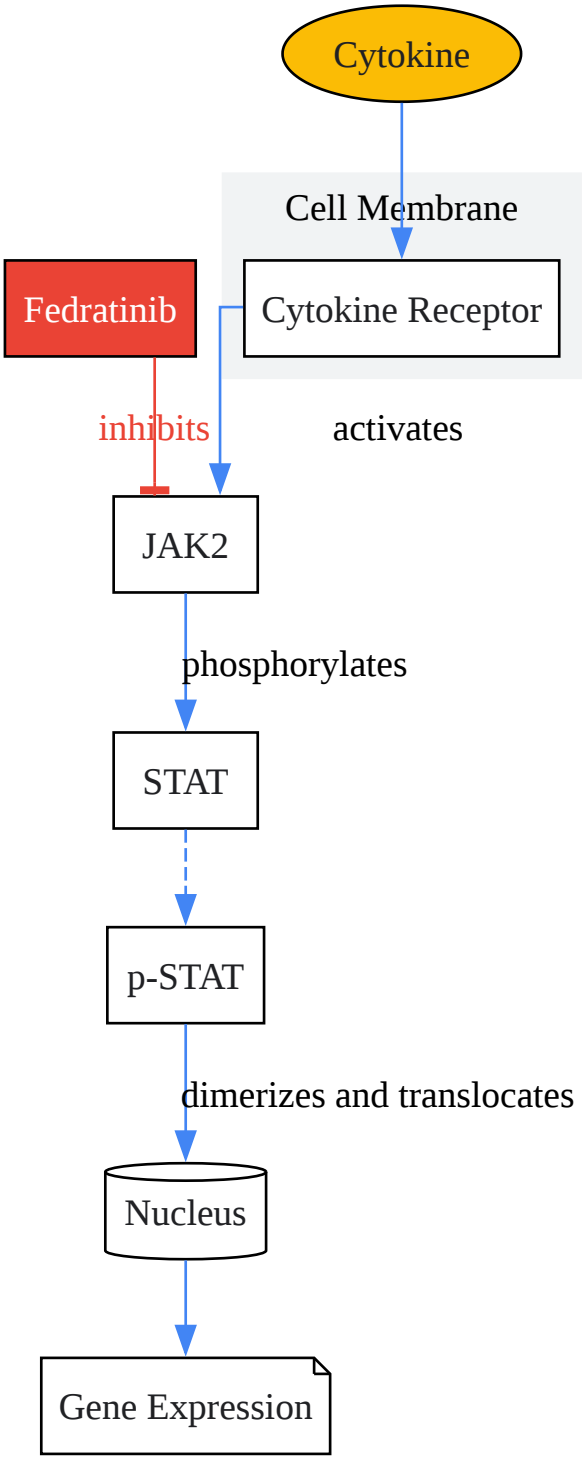
Caption: Decision tree for selecting appropriate PPE.

Signaling Pathway

Fedratinib is a selective inhibitor of JAK2. The JAK/STAT signaling pathway is crucial for cell proliferation and differentiation. Fedratinib's inhibition of JAK2 prevents the phosphorylation of STAT proteins, which in turn inhibits downstream signaling, leading to reduced cell proliferation and induction of apoptosis.[1]

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Simplified JAK/STAT Signaling Pathway and Inhibition by Fedratinib



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Caption: Inhibition of the JAK/STAT pathway by Fedratinib.

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References

- 1. Fedratinib | C27H36N6O3S | CID 16722836 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. veeprho.com [veeprho.com]
- 3. cleanchemlab.com [cleanchemlab.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. Fedratinib-D9 | CAS No- 2226875-48-3 | Simson Pharma Limited [simsonpharma.com]
- 6. file.medchemexpress.com [file.medchemexpress.com]
- 7. packageinserts.bms.com [packageinserts.bms.com]
- 8. echemi.com [echemi.com]
- 9. accessdata.fda.gov [accessdata.fda.gov]
- 10. cancercareontario.ca [cancercareontario.ca]
- 11. accessdata.fda.gov [accessdata.fda.gov]
- 12. Safety and efficacy of fedratinib, a selective oral inhibitor of Janus kinase-2 (JAK2), in patients with myelofibrosis and low pretreatment platelet counts - PMC [pmc.ncbi.nlm.nih.gov]

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